

# Personal protective equipment for handling Ac-DEVD-CHO

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## Compound of Interest

Compound Name: **Ac-DEVD-CHO**

Cat. No.: **B179300**

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## Essential Safety and Handling Guide for Ac-DEVD-CHO

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential safety protocols, operational instructions, and disposal plans for the caspase-3 inhibitor, **Ac-DEVD-CHO**. Adherence to these procedures will minimize risks and ensure the safe and effective use of this compound in your research.

## Hazard Identification and Safety Data

**Ac-DEVD-CHO** is a synthetic tetrapeptide aldehyde. While some suppliers classify it as non-hazardous, others assign it hazard statements based on its chemical properties as an aldehyde. To ensure the highest level of safety, it is prudent to handle **Ac-DEVD-CHO** as a potentially hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.[\[1\]](#)

## Quantitative Safety and Hazard Data

Parameter	Value	Source / Notes
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	Based on classifications for similar aldehyde-containing compounds. <a href="#">[2]</a>
Signal Word	Warning	Consistent with the assigned hazard statements.
Occupational Exposure Limits	No specific limits have been established for Ac-DEVD-CHO.	Handle with caution and use engineering controls to minimize exposure. <a href="#">[1]</a>
Toxicity Data	To our knowledge, the hazards of this material have not been thoroughly investigated.	It is recommended to handle all chemicals with caution. <a href="#">[1]</a>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **Ac-DEVD-CHO**, especially when dissolved in solvents like Dimethyl Sulfoxide (DMSO).

## Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	For incidental contact (splash protection): <ul style="list-style-type: none"><li>• Nitrile gloves (minimum 8-10 mils thickness)</li></ul>	Nitrile gloves offer good resistance to DMSO for short-term exposure. <sup>[3][4]</sup> Thin gauge gloves are not designed for continuous chemical contact. If contact occurs, remove gloves immediately and wash hands. <sup>[4]</sup>
For prolonged or intentional contact:	<ul style="list-style-type: none"><li>• Neoprene or Butyl rubber gloves</li></ul> These materials provide more robust protection against DMSO and are recommended for tasks with a higher risk of exposure. <sup>[4]</sup>	
Eye Protection	Chemical safety goggles with side shields	Protects against splashes of liquids, mists, or dust. <sup>[1]</sup>
Skin and Body Protection	<ul style="list-style-type: none"><li>• Laboratory coat</li><li>• Closed-toe shoes</li></ul>	Prevents skin contact with spills and splashes.
Respiratory Protection	<ul style="list-style-type: none"><li>• Use in a well-ventilated area or a chemical fume hood.</li><li>• If ventilation is inadequate or dust is generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.</li></ul>	Minimizes inhalation of dust or aerosols.

## Experimental Protocols: Safe Handling and Disposal

### Step-by-Step Handling Procedure

- Preparation and Planning:
  - Before handling, read and understand the Safety Data Sheet (SDS).
  - Ensure all necessary PPE is available and in good condition.

- Work in a designated area, preferably a chemical fume hood, especially when handling the powdered form or preparing solutions.
- Reconstitution (if applicable):
  - **Ac-DEVD-CHO** is often supplied as a solid and reconstituted in a solvent such as DMSO.
  - Carefully weigh the required amount of the compound in a fume hood to avoid inhaling any dust.
  - Slowly add the solvent to the vial containing the compound. Cap the vial and vortex gently until the solid is completely dissolved.
- Use in Experiments:
  - When pipetting solutions of **Ac-DEVD-CHO**, use filtered pipette tips to prevent aerosolization and cross-contamination.
  - Avoid direct contact with skin, eyes, and clothing. If contact occurs, follow the first aid measures outlined in the SDS.[1]
- Storage:
  - Store **Ac-DEVD-CHO** according to the manufacturer's instructions, typically at -20°C.[5]
  - Keep the container tightly closed in a dry and well-ventilated place.[1]

## Disposal Plan

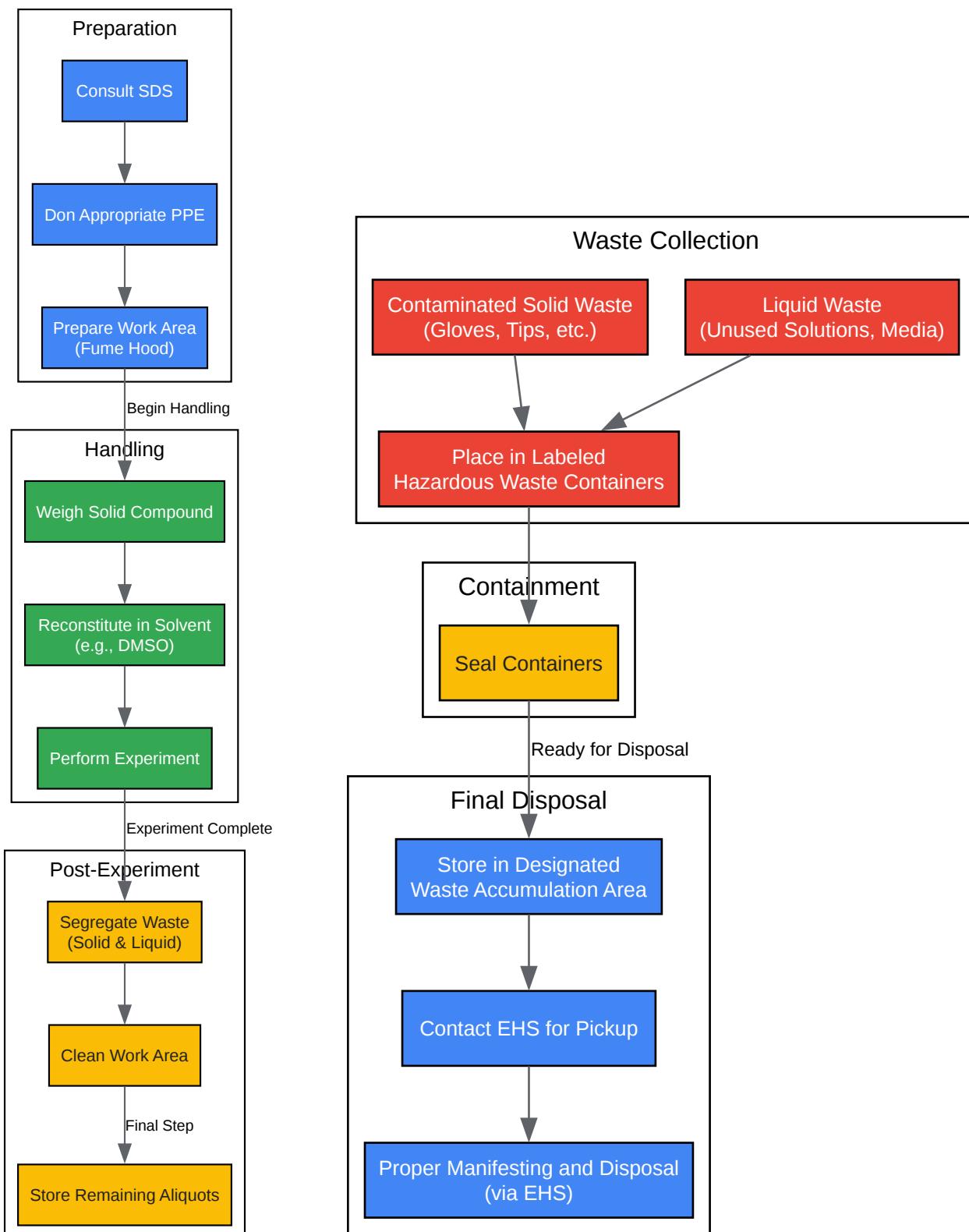
All waste materials containing **Ac-DEVD-CHO** must be treated as hazardous chemical waste.

- Waste Segregation:
  - Collect all liquid waste containing **Ac-DEVD-CHO** (e.g., unused solutions, cell culture media) in a designated, labeled, and sealed hazardous waste container.
  - Solid waste (e.g., contaminated pipette tips, gloves, vials) should be collected in a separate, clearly labeled hazardous waste container.

- Chemical Inactivation (for Aldehydes):
  - For larger quantities of surplus aldehyde solutions, a chemical inactivation step can be considered to reduce toxicity before disposal. A common method is oxidation to a less toxic carboxylic acid using potassium permanganate. This procedure should only be performed by trained personnel in a controlled laboratory setting.[6]
- Final Disposal:
  - Dispose of all hazardous waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.
  - Do not pour **Ac-DEVD-CHO** solutions down the drain.[1]

## Visualized Workflows

The following diagrams illustrate the key processes for safely handling **Ac-DEVD-CHO**.

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## References

- 1. [docs.aatbio.com](https://docs.aatbio.com) [docs.aatbio.com]
- 2. 169332-60-9|(4S,7S,10S,13S)-7-(2-Carboxyethyl)-4-(carboxymethyl)-13-formyl-10-isopropyl-2,5,8,11-tetraoxo-3,6,9,12-tetraazapentadecan-15-oic acid|BLD Pharm [bldpharm.de]
- 3. [glovesbyweb.com](https://glovesbyweb.com) [glovesbyweb.com]
- 4. [csueastbay.edu](https://csueastbay.edu) [csueastbay.edu]
- 5. Ac-DEVD-CHO | C20H30N4O11 | CID 644345 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. [epfl.ch](https://epfl.ch) [epfl.ch]
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